

Perftoran: A Technical Deep Dive into its Oxygen-Carrying Capacity

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Compound of Interest

Compound Name: *Perftoran*

Cat. No.: *B1207300*

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Introduction

Perftoran, a perfluorocarbon (PFC) emulsion, represents a unique class of synthetic oxygen carriers. Developed in Russia, it has been utilized in clinical settings for its ability to transport and deliver oxygen, particularly in situations of acute blood loss and ischemia.[1][2] This technical guide provides an in-depth analysis of the oxygen-carrying capacity of **Perftoran**, focusing on the core physicochemical principles, quantitative data, and the experimental methodologies used for its characterization.

Core Principles of Oxygen Transport

Unlike hemoglobin-based oxygen carriers, which rely on chemical binding of oxygen to a central iron atom, **Perftoran**'s mechanism is based on the high solubility of oxygen in its perfluorocarbon components.[1] The two primary PFCs in **Perftoran** are perfluorodecalin and perfluoro-N-(4-methylcyclohexyl)-piperidine.[3] The transport of oxygen in **Perftoran** is a process of physical dissolution governed by Henry's Law, which states that the amount of dissolved gas in a liquid is proportional to its partial pressure in the gas phase. This results in a linear relationship between the partial pressure of oxygen (pO_2) and the oxygen content of the emulsion.[1][4] This linear relationship is a defining characteristic of PFC-based oxygen carriers and contrasts with the sigmoidal oxygen-hemoglobin dissociation curve.[4]

Quantitative Analysis of Oxygen-Carrying Capacity

The oxygen-carrying capacity of **Perftoran** and its components is a critical parameter for its efficacy as a blood substitute. The following tables summarize the available quantitative data.

Parameter	Value	Conditions	Reference(s)
Oxygen Carrying Capacity	6.9 ml O ₂ / 100 ml emulsion	pO ₂ = 760 mmHg	[1]
Perfluorocarbon Content	10% (v/v) or 20% (w/v)	-	[1]

Caption: Key physical and oxygen-carrying properties of the Perftoran emulsion.

Perfluorocarbon	Temperature (°C)	Oxygen Solubility (ml O ₂ / 100 ml PFC)	Reference(s)
Perfluorodecalin	25	49	[3]
Perfluorodecalin	37	~40	[5]

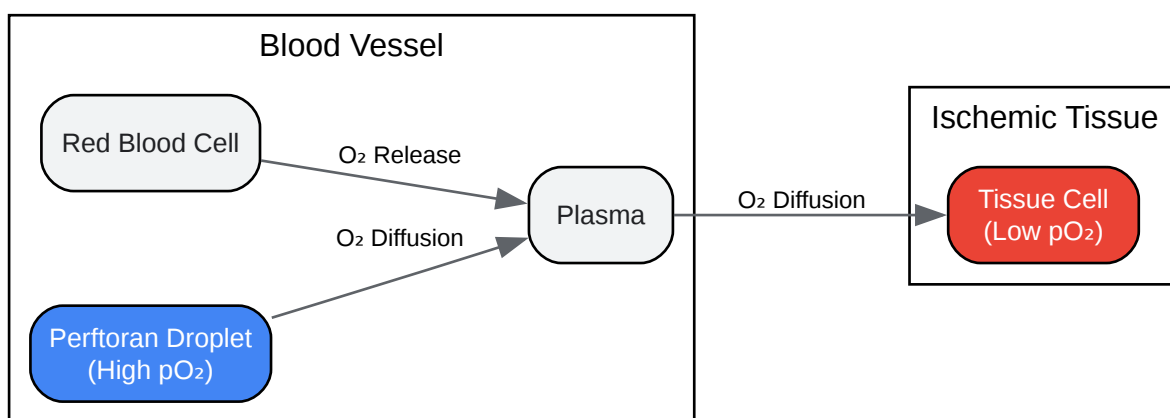
Caption: Oxygen solubility in Perftoran's primary perfluorocarbon component, perfluorodecalin, at different temperatures.

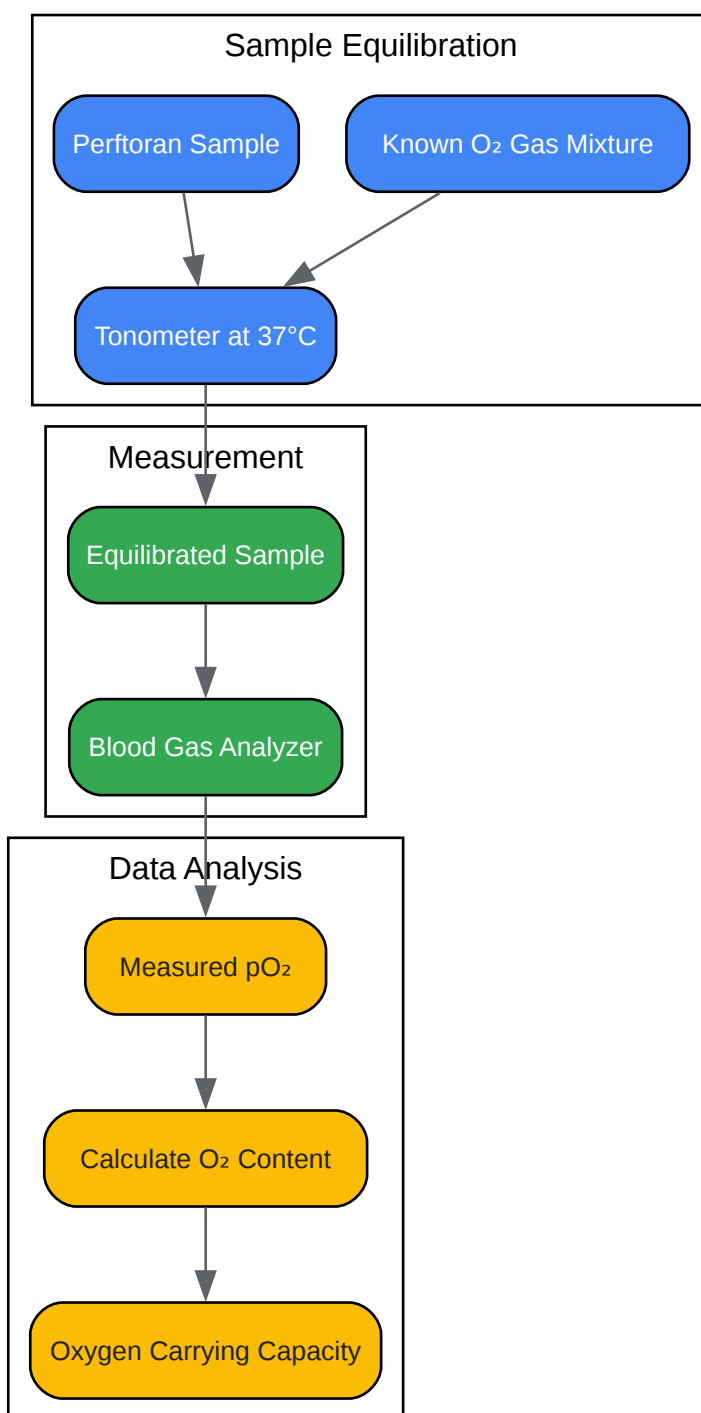
pO ₂ (mmHg)	Estimated Oxygen Content (ml O ₂ / 100 ml Perftoran)
100	~0.91
200	~1.82
400	~3.63
760	6.9

Caption: Estimated oxygen content of Perftoran at various partial pressures of oxygen, calculated based on the linear relationship and the known value at 760 mmHg. It is important to note that these are extrapolated values and may not represent precise experimental results.

Mechanism of Oxygen Transport and Delivery

The small particle size of the **Perftoran** emulsion (around 0.1-0.2 μm) allows for deep penetration into the microcirculation, potentially reaching areas with restricted blood flow where red blood cells may not pass.[5] Oxygen dissolved in the PFC droplets is released into the surrounding plasma down a partial pressure gradient and subsequently diffuses into the tissues.





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